

Application Notes and Protocols: Ptp1B-IN-29

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Compound of Interest

Compound Name: *Ptp1B-IN-29*

Cat. No.: *B15578323*

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Introduction

Protein tyrosine phosphatase 1B (PTP1B) is a critical negative regulator in insulin and leptin signaling pathways, making it a significant therapeutic target for type 2 diabetes, obesity, and cancer.[1][2][3][4] **Ptp1B-IN-29** is an inhibitor of PTP1B with demonstrated activity against TCPTP and λPPase as well.[5] These application notes provide detailed protocols for the preparation and storage of PTP1B inhibitor solutions, based on best practices derived from closely related small molecule PTP1B inhibitors. Due to limited publicly available data specific to **Ptp1B-IN-29**, the following protocols and storage guidelines are based on analogous compounds such as PTP1B-IN-1, PTP1B-IN-2, and PTP1B-IN-3. Researchers should consider these as starting points and may need to optimize conditions for their specific experimental needs.

Data Presentation

Table 1: Solubility of Related PTP1B Inhibitors

Compound	Solvent	Maximum Solubility	Notes
PTP1B-IN-1	DMSO	38 mg/mL (179.05 mM)	Sonication is recommended.[6]
PTP1B-IN-2	DMSO	≥ 100 mg/mL (146.89 mM)	Use newly opened, anhydrous DMSO as the compound is hygroscopic.[7]
PTP1B-IN-3	DMSO	50 mg/mL (138.10 mM)	Ultrasonic assistance is needed.[8]

Table 2: In Vivo Formulation Examples for Related PTP1B Inhibitors

Compound	Formulation	Maximum Concentration	Notes
PTP1B-IN-1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2 mg/mL (9.42 mM)	Sonication is recommended. Add solvents sequentially. [6]
PTP1B-IN-2	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (3.67 mM)	Results in a clear solution. [7]
PTP1B-IN-2	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (3.67 mM)	Results in a clear solution. [7]
PTP1B-IN-3	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.90 mM)	Results in a clear solution. [8]
PTP1B-IN-3	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (6.90 mM)	Results in a clear solution. [8]
PTP1B-IN-3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.90 mM)	Results in a clear solution. [8]

Table 3: Storage and Stability of Related PTP1B Inhibitors

Form	Storage Temperature	Stability
Powder	-20°C	3 years [6] [7]
4°C	2 years [7]	
In Solvent	-80°C	6 months to 2 years [6] [7] [8]
-20°C	1 month to 1 year [6] [7] [8]	

Experimental Protocols

Protocol 1: Preparation of Stock Solutions for In Vitro Use

- **Reagent Preparation:** Allow the powdered **Ptp1B-IN-29** and anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture absorption.
- **Weighing:** Accurately weigh the desired amount of **Ptp1B-IN-29** powder in a sterile microcentrifuge tube.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- **Solubilization:** Vortex the solution thoroughly. If precipitation occurs, sonicate the solution in a water bath until it becomes clear.^{[6][7][8]} Gentle heating may also aid dissolution.^[7]
- **Storage:** Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store at -80°C for long-term stability or -20°C for shorter periods.^{[6][7]}

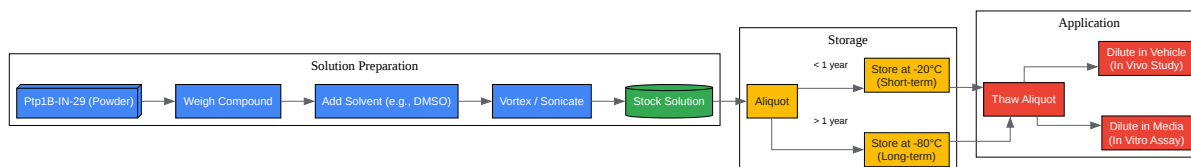
Protocol 2: Preparation of Working Solutions for In Vivo Administration

This protocol provides a common formulation. The optimal formulation may vary based on the specific experimental conditions and animal model.

- **Prepare Stock Solution:** First, prepare a concentrated stock solution of **Ptp1B-IN-29** in DMSO as described in Protocol 1.
- **Vehicle Preparation:** Prepare the vehicle by mixing the components in the specified order. For a Tween/PEG-based vehicle, first mix the DMSO stock with PEG300, then add Tween-80, and finally add saline to the desired final volume.^{[6][7][8]}
- **Dilution:** Add the **Ptp1B-IN-29** stock solution to the vehicle to achieve the final desired concentration for injection. Ensure the volume of DMSO does not exceed 10% of the total volume.
- **Homogenization:** Vortex the solution thoroughly to ensure it is clear and homogenous. If necessary, sonicate briefly.^[6]

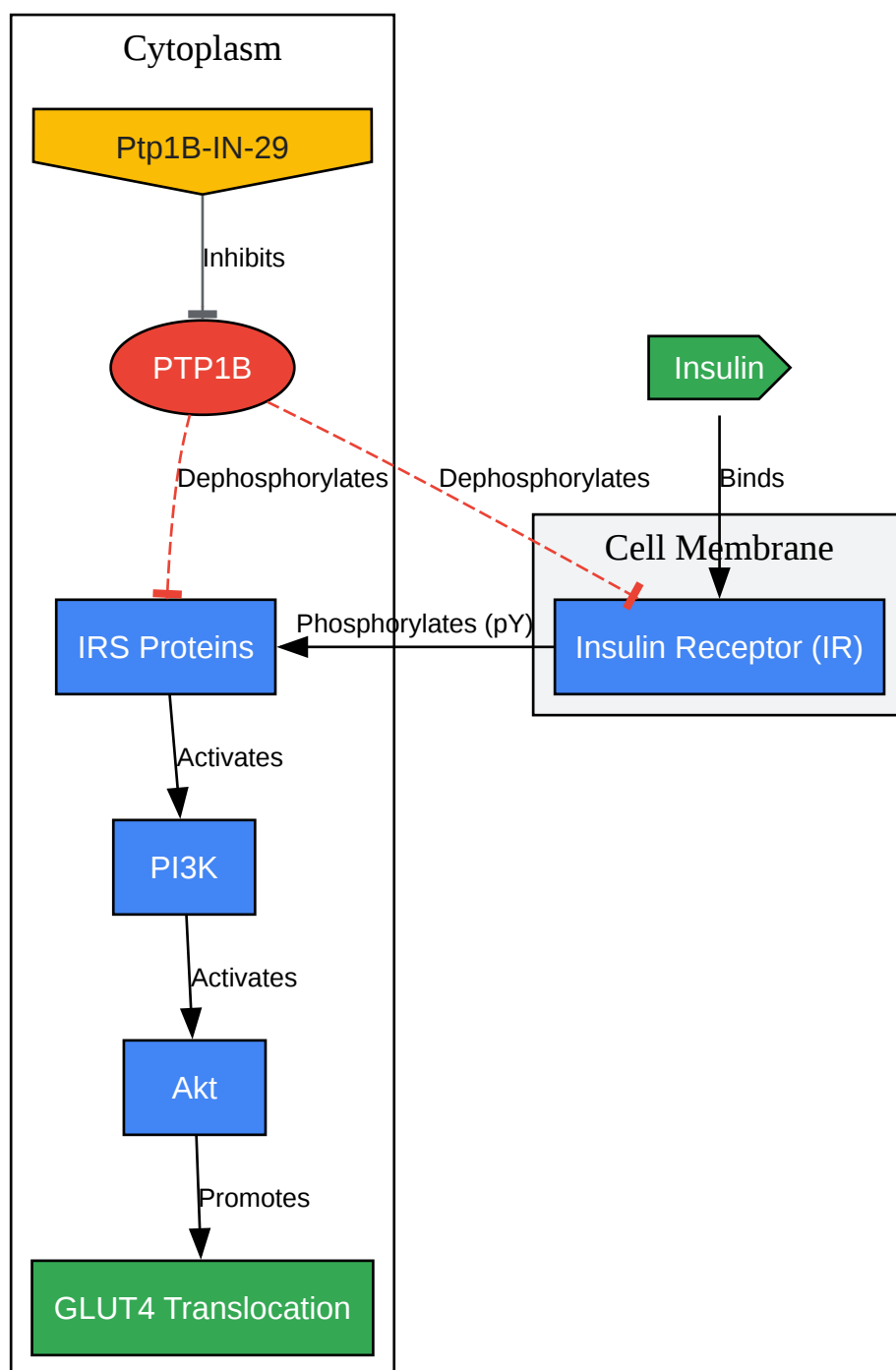
- Administration: It is recommended to prepare the working solution fresh on the day of use.[6]

Visualizations



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Caption: Workflow for **Ptp1B-IN-29** solution preparation and storage.



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Caption: PTP1B negatively regulates the insulin signaling pathway.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Site-Specifically Modified Peptide Inhibitors of Protein Tyrosine Phosphatase 1B and T-Cell Protein Tyrosine Phosphatase with Enhanced Stability and Improved In Vivo Long-Acting Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. The Mechanism of Allosteric Inhibition of Protein Tyrosine Phosphatase 1B - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Human Protein Tyrosine Phosphatase 1B (PTP1B): From Structure to Clinical Inhibitor Perspectives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. medchemexpress.com [medchemexpress.com]
- 6. PTP1B-IN-1 | Phosphatase | TargetMol [targetmol.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
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